

# An In-depth Technical Profile of 5-Bromo-2,3'-bipyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **5-Bromo-2,3'-bipyridine**

Cat. No.: **B1280967**

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This technical guide provides a detailed overview of the fundamental physicochemical properties of **5-Bromo-2,3'-bipyridine**, a key building block in coordination chemistry and materials science. The document is intended for researchers, scientists, and professionals in drug development and related fields.

## Physicochemical Data

The core molecular properties of **5-Bromo-2,3'-bipyridine** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>7</sub> BrN <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	235.08 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	3-bromo-5-pyridin-2-ylpyridine <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	35989-02-7 <a href="#">[1]</a> <a href="#">[2]</a>

## Structural and Chemical Identity

**5-Bromo-2,3'-bipyridine** is an organic compound featuring a bipyridine framework with a bromine atom substituted at the 5' position.[\[1\]](#) This specific substitution pattern influences its

electronic properties and steric profile, making it a versatile ligand for the synthesis of transition metal complexes.[1] The non-symmetrical nature of the 2,3'-linkage creates unique coordination geometries compared to its 2,2'-bipyridine isomer.[1]

The relationship between the compound's name, its elemental composition (formula), and its molar mass (molecular weight) is a fundamental concept in chemistry, as illustrated in the diagram below.



Figure 1. Conceptual Relationship of 5-Bromo-2,3'-bipyridine Properties

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Figure 1. Conceptual Relationship of **5-Bromo-2,3'-bipyridine** Properties

## Experimental Considerations

Detailed experimental protocols for the use of **5-Bromo-2,3'-bipyridine** are highly application-specific. As a ligand, its use in forming metal complexes would typically involve the following general steps:

- Solubilization: Dissolving the ligand and a suitable metal salt in an appropriate solvent. **5-Bromo-2,3'-bipyridine** is soluble in solvents like ethanol and dichloromethane.[1]
- Reaction: Mixing the solutions, often with heating and stirring, to facilitate the coordination reaction.
- Isolation and Purification: Isolating the resulting metal complex through methods such as precipitation, crystallization, or chromatography.
- Characterization: Confirming the structure and purity of the new compound using analytical techniques like NMR spectroscopy, mass spectrometry, and X-ray crystallography.

Due to the nature of **5-Bromo-2,3'-bipyridine** as a synthetic building block, it is not directly associated with biological signaling pathways. Its utility in the life sciences is primarily as a component in the synthesis of larger, more complex molecules, such as metal-based

therapeutics or imaging agents, which may then be designed to interact with biological systems.

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## References

- 1. Buy 5'-Bromo-2,3'-bipyridine | 35989-02-7 [smolecule.com]
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- 3. 5-Bromo-2,3'-bipyridine | CAS 774-53-8 | Catsyn [catsyn.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)